

2-Adamantanol: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest		
Compound Name:	2-Adamantanol	
Cat. No.:	B149831	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides critical safety and handling information for **2-Adamantanol** (CAS No. 700-57-2), a key building block in medicinal chemistry and material science.[1][2] Adherence to these guidelines is essential for ensuring a safe laboratory environment. This document outlines the known hazards, handling procedures, emergency responses, and physical and chemical properties of **2-Adamantanol**, with a focus on providing actionable information for professionals in research and development.

Hazard Identification and Classification

The classification of **2-Adamantanol** presents some inconsistencies across different suppliers and databases. While some safety data sheets (SDS) indicate that the substance does not meet the criteria for classification as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), other sources suggest potential hazards.[3]

One aggregated GHS notification to the ECHA C&L Inventory indicates that **2-Adamantanol** may cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). [3] However, another report within the same inventory did not classify the substance as hazardous.[3] Given this conflicting information, it is prudent to handle **2-Adamantanol** with care, assuming it may be an irritant.

Table 1: GHS Hazard Summary



Hazard Class	GHS Classification	Notes
Skin Corrosion/Irritation	Skin Irritant 2 (50% of notifications)	Causes skin irritation.
Serious Eye Damage/Irritation	Eye Irritant 2A (50% of notifications)	Causes serious eye irritation.
Specific Target Organ Toxicity	STOT SE 3 (50% of notifications)	May cause respiratory irritation.

Data sourced from aggregated GHS information provided in 2 reports from 2 notifications to the ECHA C&L Inventory. The percentage indicates the ratio of notifications that included the hazard code.

Physical and Chemical Properties

Understanding the physical and chemical properties of **2-Adamantanol** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of 2-Adamantanol



Property	Value	Source(s)
Molecular Formula	C10H16O	
Molecular Weight	152.23 g/mol	
Appearance	White to off-white crystalline powder	
Melting Point	258-262 °C (lit.)	_
Boiling Point	214.73°C (rough estimate)	_
Flash Point	105.5 °C	
Solubility	Insoluble in water. Soluble in methanol.	
Density	0.8544 (rough estimate)	_
Vapor Pressure	0.00251 mmHg at 25°C	_

Experimental Protocols

While specific experimental protocols for the determination of all physical and chemical properties of **2-Adamantanol** are not consistently provided in publicly available safety data sheets, the methodologies for assessing chemical safety are internationally standardized through the OECD Guidelines for the Testing of Chemicals. These guidelines ensure that data is reliable and mutually accepted across countries.

General Methodologies:

- Melting Point: The melting point is likely determined using a standard method such as the capillary method, as outlined in OECD Test Guideline 102. This involves heating the substance in a capillary tube and observing the temperature range over which it melts.
- Flash Point: For solids, the flash point can be determined using a closed-cup or open-cup apparatus. A common standard for this measurement is ASTM D93 (Pensky-Martens Closed Cup Tester) or ASTM D92 (Cleveland Open Cup Tester). The solid is heated at a controlled rate, and an ignition source is periodically passed over the sample until a flash is observed.



Toxicity Studies: Acute toxicity studies, which would determine metrics like LD50 (the dose lethal to 50% of a test population), are described in various OECD guidelines, such as OECD 420 (Acute Oral Toxicity - Fixed Dose Procedure), OECD 402 (Acute Dermal Toxicity), and OECD 403 (Acute Inhalation Toxicity). These studies involve administering the substance to animals and observing for adverse effects. No specific LD50 data for 2-Adamantanol was found in the reviewed literature.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure laboratory safety.

Engineering Controls:

 Work in a well-ventilated area. The use of a chemical fume hood is recommended, especially when handling the powder form to avoid dust formation.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear compatible, chemical-resistant gloves.
- Body Protection: A lab coat or other protective clothing should be worn.
- Respiratory Protection: If working with the powder outside of a fume hood, a NIOSHapproved respirator for dusts may be necessary.

General Hygiene:

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where **2-Adamantanol** is handled.

Storage:

• Store in a tightly closed container.



- Keep in a cool, dry, and well-ventilated place.
- Incompatible with strong oxidizing agents.

Emergency Procedures

A clear and practiced emergency response plan is essential when working with any chemical.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If irritation develops, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Leak Procedures: In the event of a spill, the following workflow should be followed:



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Workflow for responding to a chemical spill of **2-Adamantanol**.

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.

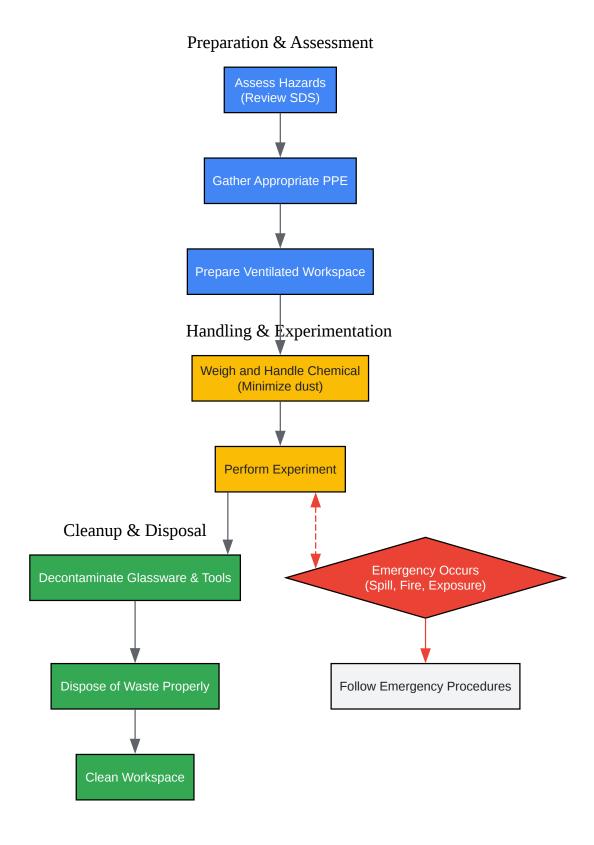


- Specific Hazards: Hazardous combustion products may include carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.

Logical Workflow for Safe Chemical Handling

The following diagram illustrates the logical progression of steps for safely handling **2- Adamantanol**, from initial assessment to disposal.





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General risk assessment and handling workflow for **2-Adamantanol**.



This guide is intended to provide a comprehensive overview of the safety and handling of **2-Adamantanol** for a technical audience. Always consult the most recent Safety Data Sheet from your supplier and your institution's safety guidelines before commencing any work.

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